

An In-depth Technical Guide to the Physical and Chemical Properties of Bullatantriol

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Compound of Interest

Compound Name: Bullatantriol

Cat. No.: B583260

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Introduction

Bullatantriol is a naturally occurring sesquiterpenoid that has been isolated from various species of the genus *Homalomena*, particularly from the roots and rhizomes of *Homalomena aromatica* and *Homalomena occulta*.^{[1][2]} As a member of the diverse class of sesquiterpenoids, **Bullatantriol** possesses a complex carbobicyclic structure. This guide provides a comprehensive overview of the known physical and chemical properties of **Bullatantriol**, its potential biological activities based on related compounds, and detailed experimental protocols relevant to its study.

Physical and Chemical Properties

The physical and chemical properties of **Bullatantriol** are summarized in the table below. These data are compiled from various sources and represent the current state of knowledge.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₈ O ₃	--INVALID-LINK--
Molecular Weight	256.38 g/mol	--INVALID-LINK--
IUPAC Name	(1R,3aR,4R,7S,7aR)-1-(2-hydroxy-2-methylpropyl)-3a,7-dimethyloctahydro-1H-indene-4,7-diol	--INVALID-LINK--
CAS Number	99933-32-1	--INVALID-LINK--
Appearance	Not explicitly reported, likely a colorless oil or solid	Inferred from related compounds
Melting Point	Not experimentally determined	
Boiling Point	Not experimentally determined	
Solubility	Not experimentally determined, likely soluble in organic solvents like methanol, ethanol, and chloroform	Inferred from isolation protocols
Optical Rotation	Not available	

Spectral Data

- ¹H-NMR Spectroscopy** (CDCl₃, 400 MHz): The proton NMR spectrum of **Bullatantriol** would be expected to show characteristic signals for its methyl groups, methylene protons, and protons attached to hydroxyl-bearing carbons.
- ¹³C-NMR Spectroscopy** (CDCl₃, 100 MHz): The carbon NMR spectrum would display 15 distinct signals corresponding to the carbon skeleton of the molecule.
- Mass Spectrometry (MS)**: High-resolution mass spectrometry would confirm the elemental composition of C₁₅H₂₈O₃.
- Infrared (IR) Spectroscopy**: The IR spectrum would be characterized by a broad absorption band in the region of 3200-3600 cm⁻¹ due to the O-H stretching vibrations of the hydroxyl

groups.

Biological Activity and Signaling Pathways

While direct studies on the biological activity of **Bullatantriol** are limited, research on other sesquiterpenoids isolated from *Homalomena* species suggests potential anti-inflammatory and cytotoxic properties.

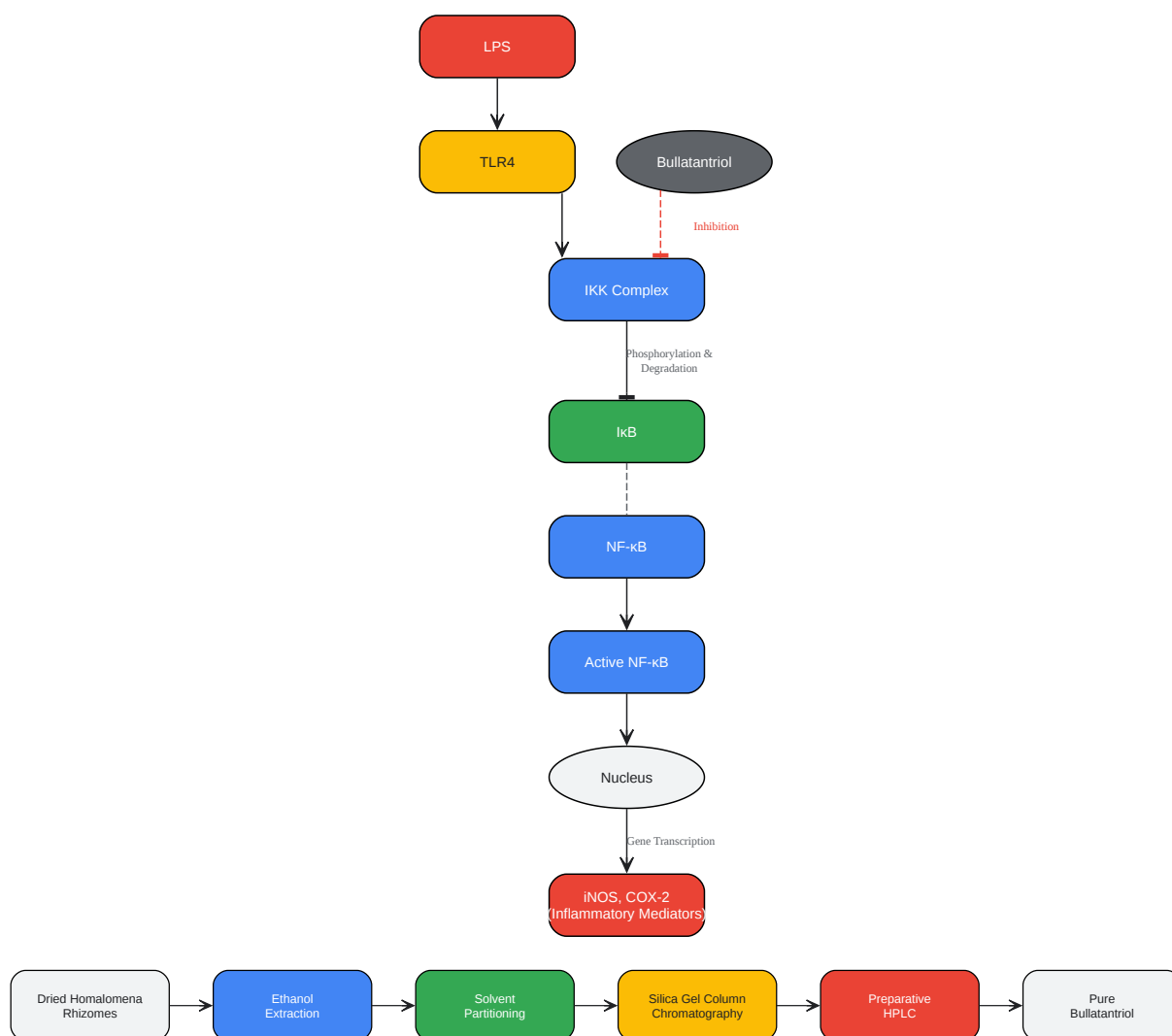
Anti-inflammatory Activity

Several sesquiterpenoids from *Homalomena occulta* have been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.^[3] This inhibition of NO production is a hallmark of anti-inflammatory activity. The overproduction of NO by inducible nitric oxide synthase (iNOS) is a key event in the inflammatory process.

Proposed Signaling Pathway: Inhibition of NF-κB

A plausible mechanism for the anti-inflammatory effect of **Bullatantriol** and related sesquiterpenoids is the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway. NF-κB is a crucial transcription factor that regulates the expression of many pro-inflammatory genes, including iNOS and cyclooxygenase-2 (COX-2).^{[4][5]}

In unstimulated cells, NF-κB is sequestered in the cytoplasm by its inhibitory protein, IκB. Upon stimulation by inflammatory signals like LPS, the IκB kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of IκB. This frees NF-κB to translocate to the nucleus and activate the transcription of target genes. **Bullatantriol** may interfere with this pathway, possibly by inhibiting IKK activation or IκB degradation, thereby preventing NF-κB activation and subsequent expression of iNOS and COX-2.



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